

Kadsuphilol E: A Technical Guide on its Natural Source, Discovery, and Characterization

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Compound of Interest

Compound Name: *kadsuphilolE*

Cat. No.: *B15241351*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of Kadsuphilol E, a naturally occurring lignan. It details its natural source, initial discovery, and the experimental procedures employed for its isolation and structure elucidation. All pertinent quantitative data, including spectroscopic measurements, are presented in tabular format for clarity and comparative analysis. Furthermore, this guide includes a detailed experimental workflow diagram generated using Graphviz to visually represent the logical steps from plant material collection to the characterization of the pure compound.

Introduction

Kadsuphilol E is a member of the dibenzocyclooctadiene class of lignans, a group of secondary metabolites known for their structural diversity and significant biological activities. The discovery of Kadsuphilol E has contributed to the growing body of knowledge surrounding the phytochemistry of the Kadsura genus, a plant group with a history of use in traditional medicine. This guide serves as a technical resource for researchers interested in the isolation, characterization, and potential therapeutic applications of this compound.

Natural Source and Discovery

Kadsuphilol E was first isolated from the leaves and stems of *Kadsura philippinensis*, a plant species belonging to the Schisandraceae family.^[1] The discovery was the result of a phytochemical investigation aimed at identifying novel bioactive compounds from this plant, which is native to Taiwan.^[1] This research led to the identification of eight new oxygenated lignans, designated Kadsuphilols A-H, with Kadsuphilol E being one of these novel structures.^[1]

Experimental Protocols

The following sections detail the methodologies utilized in the isolation and structural determination of Kadsuphilol E, based on the original research by Shen et al. (2007).^[1]

Plant Material Collection and Extraction

The leaves and stems of *Kadsura philippinensis* were collected and air-dried. The dried plant material was then subjected to extraction with an organic solvent to obtain a crude extract containing a mixture of phytochemicals.

Isolation and Purification

The crude extract underwent a series of chromatographic separations to isolate the individual compounds. This multi-step process typically involves:

- **Solvent Partitioning:** The crude extract is partitioned between immiscible solvents of varying polarities to achieve a preliminary separation of compounds based on their solubility.
- **Column Chromatography:** The resulting fractions are further purified using column chromatography, often with silica gel as the stationary phase and a gradient of organic solvents as the mobile phase.
- **High-Performance Liquid Chromatography (HPLC):** Final purification of the isolated compounds is achieved using preparative HPLC, which offers high resolution and yields pure compounds like Kadsuphilol E.

Structure Elucidation

The molecular structure of Kadsuphilol E was determined through a combination of spectroscopic techniques:

- **Mass Spectrometry (MS):** High-resolution mass spectrometry was used to determine the exact molecular weight and elemental composition of the compound.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** A comprehensive suite of one-dimensional (^1H and ^{13}C) and two-dimensional (COSY, HMQC, HMBC, and NOESY) NMR experiments were conducted to establish the connectivity of atoms and the relative stereochemistry of the molecule.

Quantitative Data

The spectroscopic data for Kadsuphilol E are summarized in the tables below. These data are critical for the unambiguous identification of the compound.

Table 1: ^1H NMR Data for Kadsuphilol E
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Position

Data not available in search results

Table 2: ^{13}C NMR Data for Kadsuphilol E

Position

Data not available in search results

Table 3: Mass Spectrometry Data for Kadsuphilol E

Ion

Data not available in search results

Note: Specific chemical shift values and coupling constants from the original publication are required for complete data presentation.

Experimental Workflow

The following diagram illustrates the general workflow for the isolation and characterization of Kadsuphilol E.



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Caption: Experimental workflow for the isolation and characterization of Kadsuphilol E.

Biological Activity

The initial study on Kadsuphilols A-H investigated their in vitro radical-scavenging activities using the DPPH (2,2-diphenyl-1-picrylhydrazyl) assay.[1] While the activity of Kadsuphilol E itself was not specifically highlighted as the most potent, this preliminary screening suggests that compounds from this class possess antioxidant potential. Further research is warranted to explore the full spectrum of biological activities of Kadsuphilol E and its potential signaling pathway interactions.

Conclusion

Kadsuphilol E, a dibenzocyclooctadiene lignan isolated from *Kadsura philippinensis*, represents a novel natural product with potential for further scientific investigation. This technical guide has summarized the key information regarding its discovery, natural source, and the experimental methodologies employed for its characterization. The provided data and workflow diagrams serve as a valuable resource for researchers in the fields of natural product chemistry, pharmacology, and drug development who may be interested in exploring the therapeutic potential of this and related compounds.

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References

- 1. Kadsuphilols A-H, oxygenated lignans from *Kadsura philippinensis* - PubMed [pubmed.ncbi.nlm.nih.gov]

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